

Proper Disposal Procedures: 4-(4-Bromophenyl)-6-chloropyrimidine

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Compound of Interest

Compound Name: 4-(4-Bromophenyl)-6-chloropyrimidine

Cat. No.: B1370876

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Executive Summary: Immediate Action Protocol

Hazard Classification: Halogenated Organic / Irritant / Reactive Electrophile. Waste Stream: Halogenated Organic Waste (Do NOT mix with non-halogenated solvents).^[1] Critical Prohibition: Do not dispose of down the drain. Do not mix with strong oxidizers or aqueous basic waste streams (risk of exothermic hydrolysis).

Chemical Profile & Hazard Identification

Senior Scientist Insight: As an intermediate often used in medicinal chemistry (e.g., kinase inhibitor synthesis), this compound possesses a distinct reactivity profile. The C-6 chlorine atom is electrophilic and susceptible to Nucleophilic Aromatic Substitution (

).

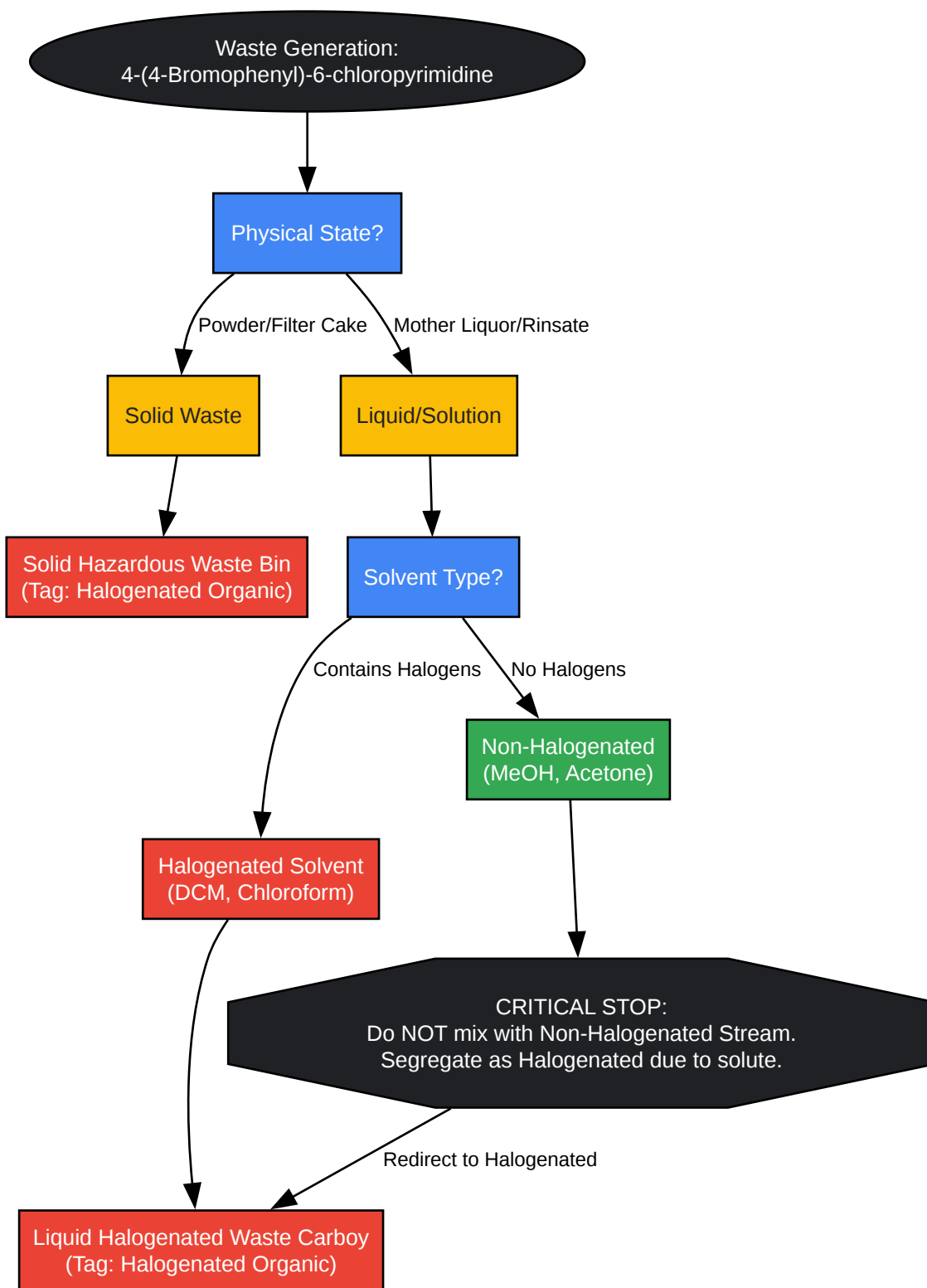
- Why this matters for disposal: If this compound is discarded into a waste container containing aliphatic amines, thiols, or strong bases, it can undergo a spontaneous, exothermic reaction inside the drum, leading to pressurization or toxic fume release.

Parameter	Data
CAS Number	355806-00-7 (Generic Analog Ref)
Molecular Formula	C ₁₀ H ₆ BrClN ₂
Physical State	Solid (typically off-white to yellow powder)
Primary Hazards	Skin Irrit. 2 (H315), Eye Irrit.[2] 2A (H319), STOT SE 3 (H335)
Reactivity	Hydrolyzes to release HCl; Reacts violently with strong oxidizers.

Waste Segregation & Decision Logic

Effective disposal begins at the bench. You must segregate this compound from non-halogenated waste to comply with EPA regulations and minimize incineration costs.

Decision Matrix: Waste Stream Selection



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Figure 1: Waste Stream Decision Tree. Note that even if dissolved in a non-halogenated solvent (e.g., Acetone), the presence of the brominated/chlorinated solute mandates disposal in the

Halogenated Waste stream.

Step-by-Step Disposal Protocol

A. Solid Waste (Pure Compound or Filter Cake)

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a glass jar with a chemically resistant liner (Teflon/PTFE). Avoid metal containers due to potential acid generation.
- Double Bagging: Place the solid waste inside a clear polyethylene bag before placing it into the rigid container. This minimizes dust generation (H335 Respiratory Irritant).
- Labeling: Affix a hazardous waste tag immediately.
 - Constituents: Write "**4-(4-Bromophenyl)-6-chloropyrimidine**" (Do not use abbreviations like "Intermediate 4").
 - Hazard Checkboxes: Mark "Toxic" and "Irritant."

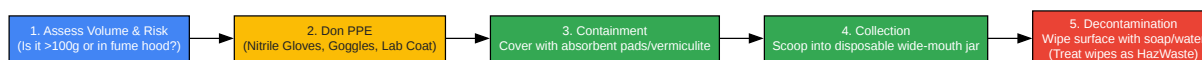
B. Liquid Waste (Reaction Mixtures/Mother Liquor)

Pre-requisite: Ensure the solution pH is between 5 and 9. If the solution is highly acidic (from hydrolysis) or basic, neutralize carefully before adding to the central waste carboy.

- Compatibility Check: Verify the carboy does not contain strong oxidizers (e.g., nitric acid waste) or reactive metals.
- Transfer: Pour waste into the Halogenated Organic Solvent carboy.
 - Why? The presence of Bromine and Chlorine atoms requires high-temperature incineration with specific scrubbers to capture HBr and HCl gases, preventing dioxin formation [1].
- Rinsing: Triple rinse the glassware with a minimal amount of acetone or dichloromethane. Add these rinses to the same halogenated waste carboy.

Spill Response Mechanism

In the event of a benchtop spill, rapid containment prevents the spread of halogenated dust.



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Figure 2: Spill Response Workflow. Standard operating procedure for solid or liquid spills. [2]

Cleanup Steps:

- **Evacuate & Ventilate:** If the spill is outside a fume hood and dust is visible, evacuate the immediate area to allow HVAC to clear airborne particulates.
- **Absorb:** For solutions, use vermiculite or a universal spill pad. For solids, cover with a wet paper towel (dampened with water) to prevent dust dispersion, then scoop.
- **Decontaminate:** Wash the surface with a dilute surfactant solution. Do not use bleach, as it may react with the chloropyrimidine to form toxic chloramines or volatile byproducts.

Regulatory Compliance & Transport

- **EPA Waste Code:** This compound generally falls under D001 (if in ignitable solvent) or requires classification as Halogenated Organic Waste (often consolidated under generic codes for destruction, e.g., F002 if spent solvents are involved) [2].
- **DOT Shipping (if transporting off-site):**
 - **Proper Shipping Name:** Organochlorine pesticides, solid, toxic, n.o.s. (or generic "Toxic solid, organic, n.o.s." depending on specific formulation).
 - **Class:** 6.1
 - **Packing Group:** III

References

- United States Environmental Protection Agency (EPA). Halogenated Organic Compounds Regulated Under § 268.32. eCFR. [3] [Link](#)
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Labels and Pictograms. [4] OSHA.gov. [Link](#)
- Thermo Fisher Scientific. Safety Data Sheet: 4-Bromopyridine hydrochloride (Analogous Halogenated Pyridine Safety Data). [Link](#)

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